

An In-depth Technical Guide to the Synthesis of Pentazinc Chromate Octahydroxide Powder

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Compound of Interest

Compound Name: *Pentazinc chromate octahydroxide*

CAS No.: *49663-84-5*

Cat. No.: *B1419048*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the primary synthesis methods for producing **pentazinc chromate octahydroxide** [$\text{Zn}_5(\text{CrO}_4)(\text{OH})_8$] powder. The information presented is curated for a scientific audience, with a focus on detailed experimental protocols, comparative data analysis, and visualization of synthetic workflows.

Introduction

Pentazinc chromate octahydroxide, a compound with the chemical formula $\text{Zn}_5(\text{CrO}_4)(\text{OH})_8$, is a yellow pigment historically used as a corrosion inhibitor in coatings.^{[1][2]} Its synthesis involves the controlled reaction of zinc and chromium precursors to form a stable crystalline structure. This guide will explore the most common and effective methods for its preparation in powder form, including precipitation, and will touch upon potential alternative routes like hydrothermal and sol-gel synthesis based on related zinc compounds.

Synthesis Methodologies

The production of **pentazinc chromate octahydroxide** powder can be achieved through several chemical routes. The choice of method often depends on the desired particle size, purity, and scalability of the process.

Precipitation Method

Precipitation is a widely employed industrial method for the synthesis of **pentazinc chromate octahydroxide**.^{[3][4][5]} This technique involves the reaction of soluble precursors in an aqueous solution to form an insoluble product that precipitates out.

This protocol outlines a common industrial process for the synthesis of **pentazinc chromate octahydroxide**.^{[3][4][5]}

Materials:

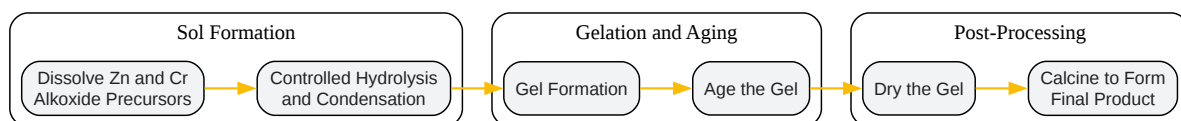
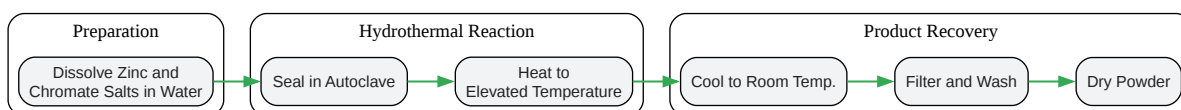
- Zinc Oxide (ZnO)
- Potassium Dichromate ($K_2Cr_2O_7$)
- Sulfuric Acid (H_2SO_4)
- Deionized Water

Procedure:

- Prepare a slurry of zinc oxide by mixing 100 parts of ZnO with 8-10 times its weight in deionized water in a reactor equipped with an agitator.
- Heat the slurry to 80-90°C with steam while stirring.
- Cool the mixture.
- Slowly add a 150-250 g/L solution of potassium dichromate and 8.5 parts of sulfuric acid to the zinc oxide slurry over a period of approximately 1 hour.
- After the addition is complete, continue to stir the reaction mixture vigorously for 2-3 hours at a temperature below 40°C.

- Filter the resulting precipitate.
- Wash the filtered product to remove any unreacted precursors and byproducts.
- Dry the purified powder.
- Crush the dried product to obtain a fine powder of **pentazinc chromate octahydroxide**.

Reaction Equation: $4\text{ZnO} + \text{H}_2\text{SO}_4 + 2\text{K}_2\text{Cr}_2\text{O}_7 + 2\text{H}_2\text{O} \rightarrow 4\text{ZnO} \cdot 4\text{CrO}_3 \cdot \text{K}_2\text{O} \cdot 3\text{H}_2\text{O} + \text{K}_2\text{SO}_4$ [3]
[4][5]



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